

Spectroscopic and Spectrometric Characterization of Mechercharmycin A: A Technical Guide

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Compound of Interest

Compound Name: Mechercharmycin A

Cat. No.: B15580778

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This technical guide provides an in-depth overview of the spectroscopic and spectrometric data used for the characterization of **Mechercharmycin A**, a cytotoxic cyclic peptide isolated from the marine-derived bacterium *Thermoactinomyces* sp. YM3-251. The data presented here is crucial for the structural elucidation and verification of this complex natural product.

Mass Spectrometry Data

High-resolution fast atom bombardment mass spectrometry (HRFAB-MS) was instrumental in determining the molecular formula of **Mechercharmycin A**. The analysis yielded a precise mass-to-charge ratio, confirming the elemental composition of the molecule.

Property	Mechercharmycin A
Appearance	White powder
Molecular Formula	C ₃₅ H ₃₂ N ₈ O ₇ S
Molecular Weight	708
HRFAB-MS (m/z)	Found: 709.2104 (M+H) ⁺ Calculated: 709.2193
[α] _D ²⁵	-110° (c 0.038, DMSO)
UV λ _{max} nm (log ε) in MeOH	223 (4.71), 260 (4.73), 300 (sh)
IR ν _{max} (KBr) cm ⁻¹	3400, 2962, 2925, 1655, 1543, 1509

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

The structural backbone and constituent amino acid residues of **Mechercharmycin A** were elucidated through a series of one- and two-dimensional NMR experiments. The following table summarizes the ¹H and ¹³C chemical shifts observed in DMSO-d₆.

Position	¹³ C (ppm)	¹ H (ppm), mult., J (Hz)
Dehydroalanine Fragment		
2	161.4	5.89, s
3	129.5	
4	106.3	
6.27, s		
Valine		
5	170.0	4.31, d, 9.3
6	58.0	
7	30.6	
8	18.9	
9	19.5	
Isoleucine		
10	170.2	4.41, d, 8.8
11	57.5	
12	36.6	
13	15.4	
14	11.4	
25	25.0	1.20, m
1.45, m		
Oxazoles & Thiazole		
a	159.2	8.36, s
b	125.7	
c	148.0	

d	138.5	
e	159.1	
f	125.6	8.35, s
g	148.0	
h	138.4	
i	159.0	
j	125.5	8.33, s
k	147.9	
l	138.3	
m	158.9	
n	125.4	8.31, s
o	147.8	
p	138.2	
q	164.8	
r	123.0	8.24, s
s	149.2	
t	140.4	
Amide Protons		
NH	8.21, d, 9.3	
NH	8.13, d, 8.8	

Experimental Protocols

Isolation and Purification

Mechercharmycin A was isolated from the cultured broth of *Thermoactinomyces* sp. YM3-251. The process involved centrifugation of the broth, followed by extraction of the precipitate with a

chloroform/methanol (9:1) mixture and the supernatant with ethyl acetate. The combined extracts were subjected to chromatography on a silica gel column with a step-wise elution using chloroform/methanol (1-6% methanol). The active fraction (4% methanol-chloroform) was further purified by HPLC to yield **Mechercharmycin A**.^[1]

Mass Spectrometry

High-resolution fast atom bombardment mass spectrometry (HRFAB-MS) was performed to determine the exact mass and molecular formula of **Mechercharmycin A**.

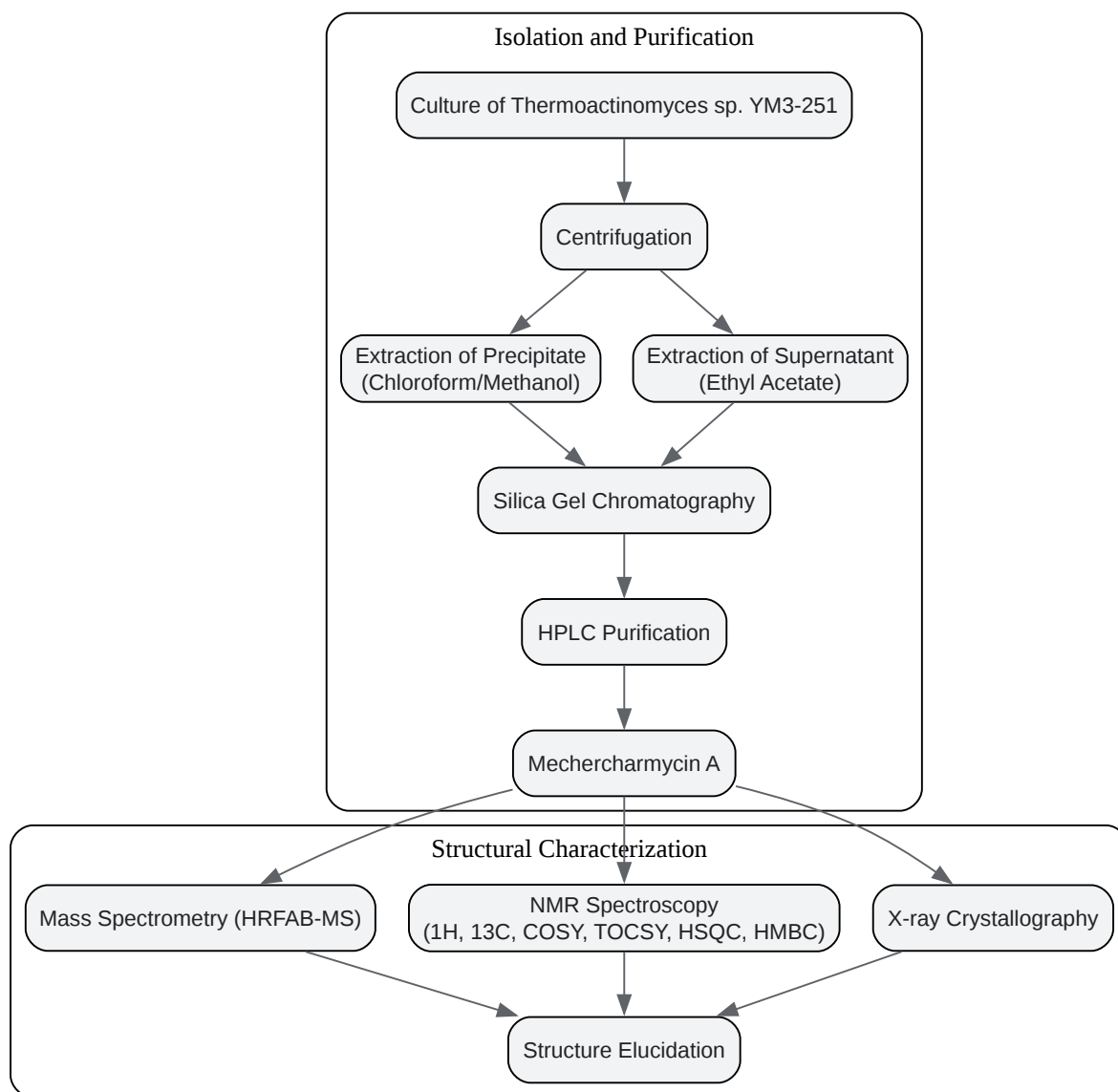
NMR Spectroscopy

All NMR spectra were recorded on a 750 MHz spectrometer. The sample was dissolved in DMSO-d₆. The NMR data acquisition included ¹H NMR, ¹³C NMR, COSY, TOCSY, HSQC, and HMBC experiments to establish the connectivity and structure of the molecule.^[1]

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for the isolation and characterization of **Mechercharmycin A**.

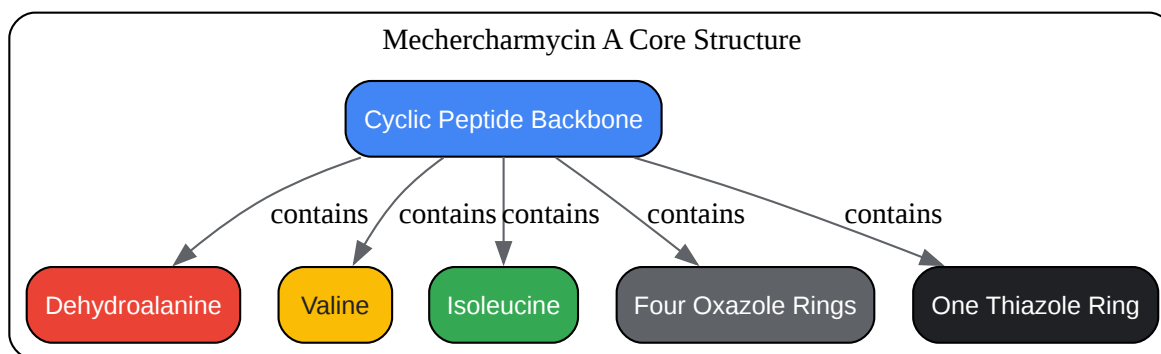


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Caption: Isolation and characterization workflow for **Mechercharmycin A**.

Key Structural Features from Spectroscopic Data

This diagram highlights the core structural components of **Mechercharmycin A** as determined by the spectroscopic and spectrometric analyses.



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Caption: Key structural components of **Mechercharmycin A**.

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References

- 1. scispace.com [scispace.com]
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